

# 4-Fluoro-3,5-dimethylaniline molecular structure and weight

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## Compound of Interest

Compound Name: 4-Fluoro-3,5-dimethylaniline

Cat. No.: B133924

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## An In-depth Technical Guide to 4-Fluoro-3,5-dimethylaniline

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, synthesis, and analytical methodologies related to **4-Fluoro-3,5-dimethylaniline**. This information is intended to support research and development activities in medicinal chemistry, agrochemical synthesis, and materials science.

## Molecular Structure and Properties

**4-Fluoro-3,5-dimethylaniline** is an aromatic amine characterized by a fluorine atom at the 4-position and two methyl groups at the 3- and 5-positions of the aniline ring.

Molecular Structure Diagram:

Caption: Molecular structure of **4-Fluoro-3,5-dimethylaniline**.

## Physicochemical Data

The following table summarizes the key quantitative data for **4-Fluoro-3,5-dimethylaniline**.

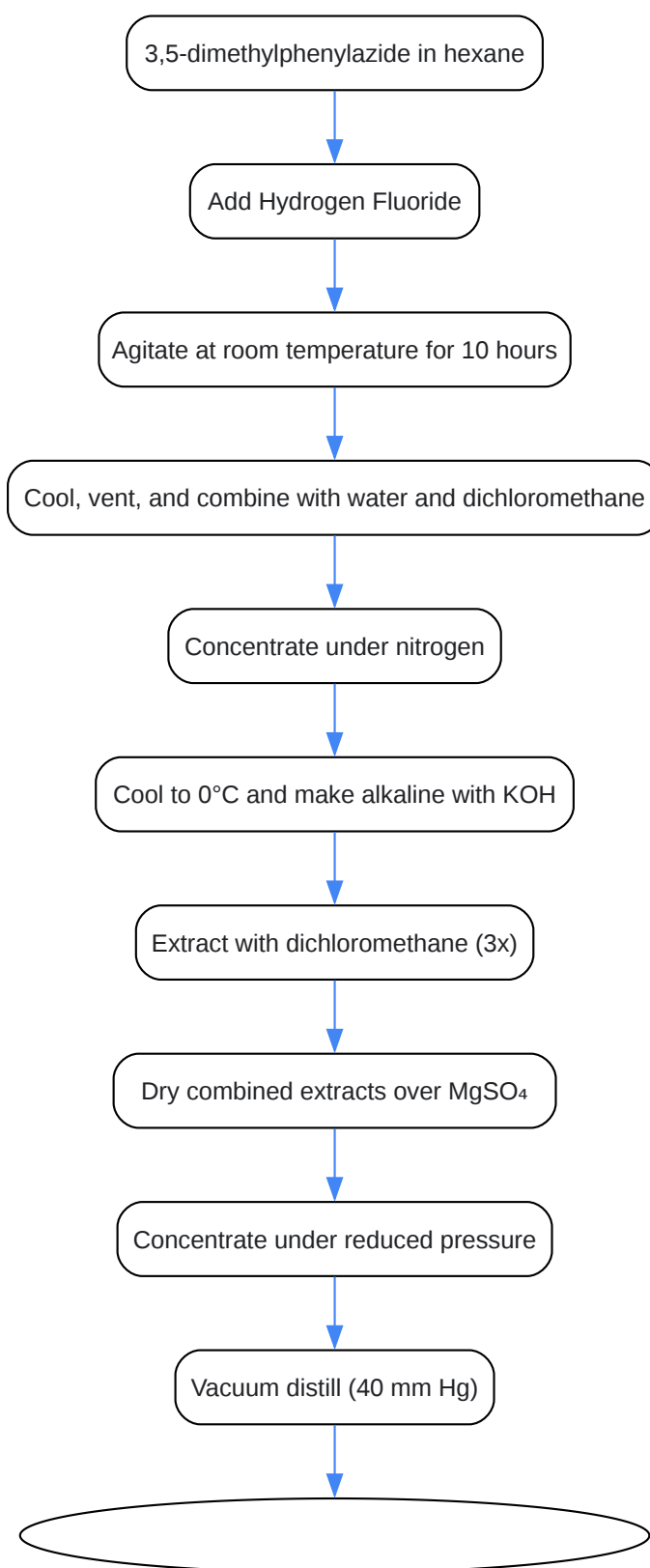
Property	Value	Reference(s)
IUPAC Name	4-fluoro-3,5-dimethylaniline	[1]
CAS Number	1840-27-3	[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>10</sub> FN	[1][2][4][5]
Molecular Weight	139.17 g/mol	[2][3][4][5]
Physical State	Liquid or Solid	[1]
Boiling Point	127°-130° C at 40 mm Hg	[1]
Density	1.083 ± 0.06 g/cm <sup>3</sup> (Predicted)	[6]
Canonical SMILES	<chem>CC1=CC(N)=CC(C)=C1F</chem>	[1]
InChI Key	IGNFILTZSIUWBS- UHFFFAOYSA-N	[1]

## Experimental Protocols

### Synthesis of 4-Fluoro-3,5-dimethylaniline

A documented method for the synthesis of **4-Fluoro-3,5-dimethylaniline** involves the reaction of 3,5-dimethylphenylazide with hydrogen fluoride.[1]

Experimental Workflow:



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Caption: Workflow for the synthesis of **4-Fluoro-3,5-dimethylaniline**.

#### Detailed Methodology:

- A solution of 3,5-dimethylphenylazide in hexane is placed in a suitable pressure reactor (e.g., a rocker bomb).[1]
- Hydrogen fluoride is added to the reactor.[1]
- The reaction mixture is agitated at room temperature for 10 hours.[1]
- After the reaction, the mixture is cooled, vented, and poured out. The reactor is rinsed with water and dichloromethane.[1]
- The combined organic and aqueous phases are concentrated under a stream of nitrogen.[1]
- The resulting residue is combined with the aqueous rinse, cooled to 0°C, and made alkaline with potassium hydroxide pellets.[1]
- The aqueous layer is extracted three times with dichloromethane.[1]
- The combined organic extracts are dried over magnesium sulfate.[1]
- The solvent is removed under reduced pressure to yield the crude product as a brown-red oil.[1]
- The crude product is purified by vacuum distillation (boiling point 127°-130° C at 40 mm Hg) to yield **4-Fluoro-3,5-dimethylaniline** as a colorless oil.[1]

## Analytical Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are crucial for the structural confirmation of **4-Fluoro-3,5-dimethylaniline**. While specific spectral data can be found in various databases, a typical  $^1\text{H}$  NMR spectrum in  $\text{CDCl}_3$  would show signals corresponding to the aromatic protons, the amine protons, and the methyl protons.[5] The fluorine atom will cause characteristic splitting patterns in the signals of nearby protons and carbons.

High-Performance Liquid Chromatography (HPLC): Purity analysis and quantification of **4-Fluoro-3,5-dimethylaniline** can be performed using reversed-phase HPLC with UV detection.

A typical method would involve a C18 column with a mobile phase consisting of a buffered aqueous solution and an organic modifier like acetonitrile or methanol. The gradient and buffer pH would be optimized to achieve good separation from any impurities.[3]

## Applications in Research and Development

**4-Fluoro-3,5-dimethylaniline** serves as a valuable building block in the synthesis of more complex molecules. Its applications are primarily in:

- **Pharmaceuticals:** The introduction of a fluorine atom can significantly alter the metabolic stability, lipophilicity, and binding affinity of a drug candidate.[7] This makes fluorinated anilines like this compound attractive starting materials in drug discovery programs.
- **Agrochemicals:** Similar to pharmaceuticals, the incorporation of fluorine can enhance the efficacy and selectivity of herbicides and pesticides.[7]
- **Materials Science:** It can be used in the synthesis of specialty polymers and other functional materials.[7]

## Safety and Handling

**4-Fluoro-3,5-dimethylaniline** is a chemical that should be handled with appropriate safety precautions in a laboratory setting. It is important to consult the Safety Data Sheet (SDS) before use. General safety measures include:

- Working in a well-ventilated fume hood.
- Wearing personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoiding inhalation, ingestion, and skin contact.

In case of exposure, follow the first-aid measures outlined in the SDS.[6][8][9]

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